

# what is the function of BUR1 in Saccharomyces cerevisiae

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# Core Functions of the Bur1-Bur2 Kinase Complex

**BUR1** is an essential gene in Saccharomyces cerevisiae that encodes the catalytic subunit of a cyclin-dependent kinase (CDK).[1] It forms a heterodimeric complex with its cyclin partner, Bur2.[2][3] While initially identified for its role in transcription, the **Bur1**-Bur2 complex is now understood to be a crucial nexus for coordinating transcription with chromatin modification, DNA repair, and cell cycle progression. The kinase is activated through phosphorylation of a conserved threonine in its T-loop by the CDK-activating kinase, Cak1.[4]

## A Central Role in Transcriptional Elongation

The **Bur1**-Bur2 complex is a key component of the RNA Polymerase II (RNAPII) transcription elongation machinery.[2] Chromatin immunoprecipitation (ChIP) experiments have demonstrated that **Bur1** and Bur2 are recruited to actively transcribing genes, where they travel with the elongating polymerase. The complex facilitates efficient elongation through the phosphorylation of several critical factors.

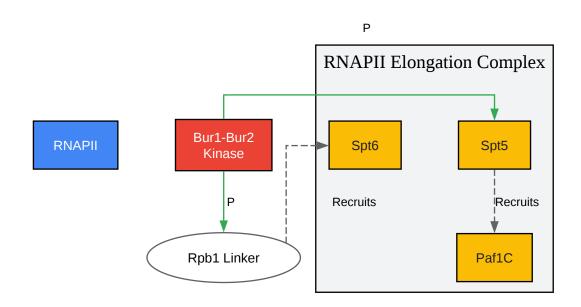
Key substrates of **Bur1** in transcriptional elongation include:

 Spt5 (DSIF): Bur1 is the primary kinase responsible for phosphorylating the C-terminal region (CTR) of Spt5, an essential and highly conserved elongation factor. This



phosphorylation event is critical for the recruitment of the Paf1 complex (Paf1C) to the elongation machinery.

- Rpb1 Linker Region: Bur1 phosphorylates serine and threonine residues in the flexible linker region of Rpb1, the largest subunit of RNAPII. These phosphorylation marks create a binding site for the tandem SH2 domain of the histone chaperone and elongation factor Spt6, functionally linking it to the elongating polymerase.
- Rpb1 C-Terminal Domain (CTD): While Bur1 can phosphorylate the heptapeptide repeats of
  the Rpb1 CTD in vitro, it is not considered the major kinase for Serine 2 (Ser2) or Serine 5
  (Ser5) phosphorylation in vivo. That role is primarily fulfilled by Ctk1 (CDK12). However,
  Bur1 may contribute to Ser2 phosphorylation at the 5' ends of genes to augment Ctk1's
  activity.



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Bur1's role in the RNAPII elongation complex.

### **Orchestration of Histone Modifications**

**Bur1** acts as a master regulator of histone modifications during transcription, most notably initiating a cascade that leads to histone H2B monoubiquitination (H2Bub1) and subsequent



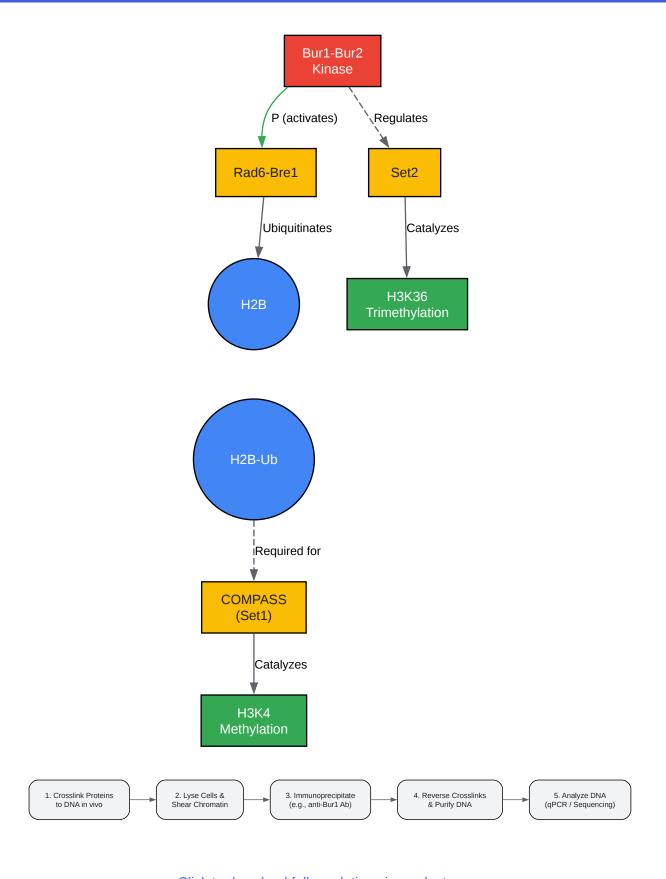




histone H3 methylation.

- H2B Monoubiquitination: The Bur1-Bur2 complex is required for the monoubiquitination of histone H2B at lysine 123 by the Rad6 (E2 ubiquitin-conjugating enzyme) and Bre1 (E3 ubiquitin ligase) complex. Bur1 directly phosphorylates Rad6 on serine 120, a step that promotes its H2B ubiquitination activity. Furthermore, Bur1's role in recruiting the Paf1 complex is also essential for this process.
- Trans-Histone Crosstalk: H2B monoubiquitination is a prerequisite for the subsequent methylation of histone H3 on lysine 4 (H3K4) by the COMPASS complex and lysine 79 (H3K79) by Dot1. By controlling H2Bub1, **Bur1** indirectly regulates these critical "active" chromatin marks.
- H3K36 Trimethylation: Bur1-Bur2 activity is necessary for the normal pattern of histone H3
  lysine 36 trimethylation (H3K36me3) by the methyltransferase Set2. In bur1 or bur2 mutant
  strains, H3K36 trimethylation is significantly reduced. This function is linked to transcription
  elongation, as the increase in H3K36me3 across actively transcribed gene bodies is
  dependent on Bur1.





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